

Application Note: Quantitative Analysis of 2-Amino-N-(3,5-dimethoxyphenyl)acetamide

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Compound of Interest

Compound Name: 2-Amino-N-(3,5-dimethoxyphenyl)acetamide
CAS No.: 1017029-28-5
Cat. No.: B3199652

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Introduction & Analyte Profile

2-Amino-N-(3,5-dimethoxyphenyl)acetamide is a structural hybrid comprising a glycine moiety amidated to a 3,5-dimethoxyaniline core. It serves as a specialized building block in medicinal chemistry, particularly in the synthesis of kinase inhibitors and peptidomimetics.

Accurate quantification is critical due to its dual nature:

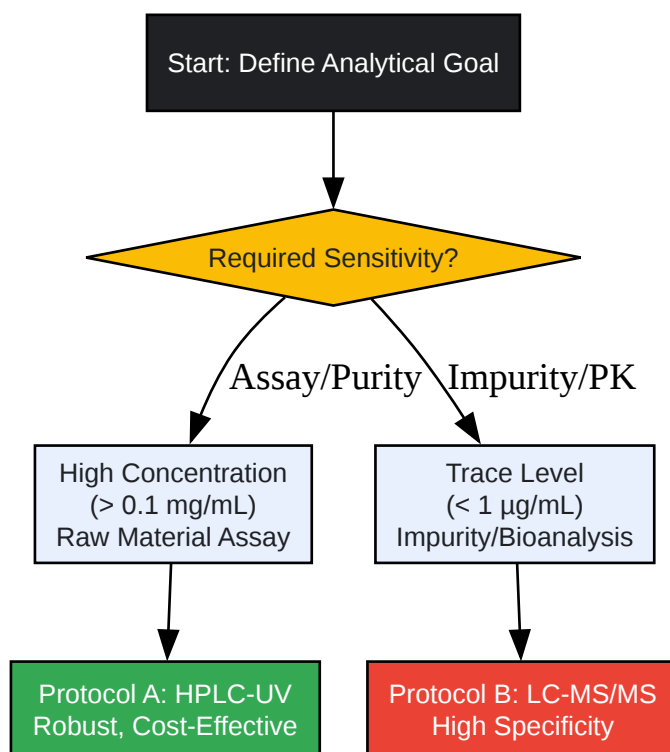
- As a Raw Material: Purity assessment is required to prevent side-reactions during peptide coupling.
- As an Impurity: Unreacted anilides in final drug substances are potential genotoxic alerts requiring trace-level monitoring.

Physicochemical Profile for Method Design

Property	Value (Predicted/Exp)	Analytical Implication
Structure		Primary amine causes peak tailing on silanols.
pKa (Basic)	~8.1 (Primary Amine)	Mobile phase pH must be < 6.0 (protonated) or > 10.0 (neutral) to ensure retention stability.
LogP	~-0.9 - 1.2	Moderately polar; suitable for Reversed-Phase (C18) but requires low organic start.
UV Max	~210 nm, ~254 nm	The dimethoxy-benzene ring provides strong UV absorption.

Analytical Workflow Strategy

The following logic gate determines the appropriate protocol based on your sensitivity requirements.



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Figure 1: Decision matrix for selecting the appropriate analytical methodology.

Protocol A: HPLC-UV (Purity & Assay)

Target: Routine Quality Control (QC) and synthesis monitoring.

Chromatographic Conditions

- Instrument: HPLC with PDA/UV Detector (e.g., Agilent 1260/Waters Alliance).
- Column: C18 End-capped, 150 x 4.6 mm, 3.5 μ m (Recommended: Waters XBridge BEH C18 or Agilent Zorbax Eclipse Plus).
 - Why? End-capping reduces interaction between the primary amine and residual silanols, preventing peak tailing.
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
 - Mechanism:^[1]^[2] TFA (pH ~2) ensures the amine (pKa ~8.1) is fully protonated (). It also acts as an ion-pairing agent to improve retention and shape.
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: 254 nm (Primary), 210 nm (Secondary for impurity profiling).
- Injection Volume: 10 μ L.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibrate (retain polar amine)
2.0	95	5	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	5	95	Wash
17.0	5	95	Hold Wash
17.1	95	5	Re-equilibration
22.0	95	5	End

Standard Preparation

- Stock Solution (1 mg/mL): Weigh 10 mg of analyte into a 10 mL volumetric flask. Dissolve in 50:50 Water:ACN. Sonicate for 5 mins.
- Working Standard (0.1 mg/mL): Dilute 1 mL of Stock into 9 mL of Mobile Phase A.

System Suitability Criteria (Self-Validation)

Before running samples, the system must pass these checks:

- Tailing Factor (

):

(Critical for amines).

- Precision (RSD):

for 6 replicate injections (n=6).

- Resolution (

):

between the main peak and nearest impurity.

Protocol B: LC-MS/MS (Trace Analysis)

Target: Genotoxic impurity screening or pharmacokinetic (PK) studies.

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.

- Why? The primary amine is easily protonated

.

- Scan Type: Multiple Reaction Monitoring (MRM).

- Precursor Ion: m/z 211.1

(Calc MW: 210.23).

MRM Transitions (Optimization Required):

Transition	Collision Energy (eV)	Purpose
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| 211.1

154.1 | 15 - 20 | Quantifier (Loss of Glycine moiety

) || 211.1

139.1 | 25 - 30 | Qualifier (Demethylation/Fragmentation of dimethoxybenzene) |

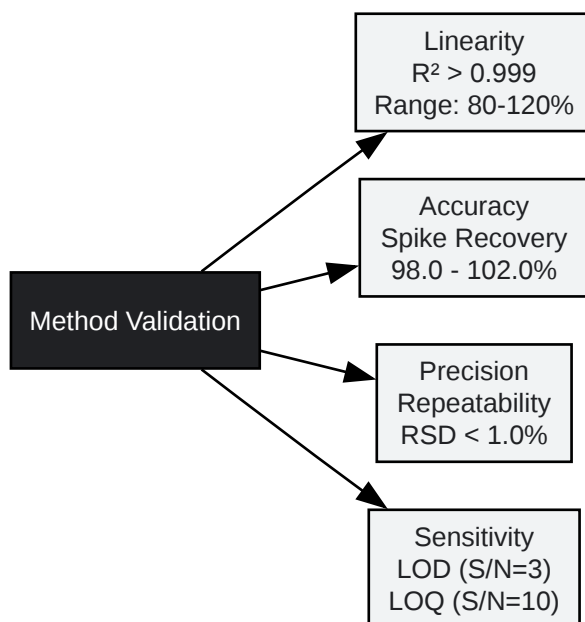
LC Conditions (MS-Compatible)

- Column: C18, 50 x 2.1 mm, 1.7 μ m (UHPLC).
- Mobile Phase A: 0.1% Formic Acid in Water (Do NOT use TFA; it suppresses MS signal).
- Mobile Phase B: 0.1% Formic Acid in Methanol.

- Gradient: Fast gradient (5% to 95% B in 3 minutes).

Method Validation (ICH Q2 Guidelines)

To ensure scientific integrity, the method must be validated against the following parameters.



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Figure 2: Key validation parameters derived from ICH Q2(R1).

Specific Validation Steps

- Linearity: Prepare 5 concentrations (e.g., 50, 75, 100, 125, 150 $\mu\text{g/mL}$). Plot Area vs. Concentration.
- Accuracy: Spike the analyte into a placebo matrix (if available) or solvent at 3 levels. Calculate % Recovery.
- Robustness: Deliberately vary Flow Rate (mL/min) and Column Temp (C). Ensure Resolution is maintained.

Troubleshooting & Expert Insights

Issue: Peak Tailing (> 1.5)

- Cause: Interaction of the free amine with silanol groups on the column silica support.
- Solution: Increase buffer strength (e.g., add 10mM Ammonium Formate) or switch to a "High pH" stable column (e.g., Waters XBridge) and run at pH 10. At pH 10, the amine is neutral and interacts purely via hydrophobic mechanisms, often yielding sharper peaks.

Issue: Carryover in LC-MS

- Cause: The amine sticking to the injector needle.
- Solution: Use a needle wash of 50:50 Methanol:Water + 0.1% Formic Acid.

Issue: Split Peaks

- Cause: Sample solvent is stronger than the mobile phase (e.g., dissolving pure sample in 100% ACN).
- Solution: Always dissolve the sample in the starting mobile phase (95% Water).

References

- ICH. (2005). Validation of Analytical Procedures: Text and Methodology Q2(R1). International Council for Harmonisation. Retrieved from [\[Link\]](#)
- McCalley, D. V. (2010). Analysis of basic compounds by reversed-phase high-performance liquid chromatography: The effect of column selection and mobile phase pH. Journal of Chromatography A, 1217(6), 858-880.

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Sources

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- [2. US7094928B2 - Process for the synthesis of \(\$\hat{A}\$ \$\pm\$ \) 2-Amino-N-\[2,\(2,5-dimethoxy phenyl\)-2-hydroxyethyl\] acetamide monohydrochloride - Google Patents \[patents.google.com\]](#)
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